

Essential Safety and Operational Guide for 2-Bromo-3-chloroaniline

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Compound of Interest

Compound Name: 2-Bromo-3-chloroaniline

Cat. No.: B079519

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This document provides critical safety protocols and logistical plans for the handling and disposal of **2-Bromo-3-chloroaniline** (CAS No: 96558-73-5). Adherence to these guidelines is essential for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-3-chloroaniline is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) Appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Minimum Requirement
Eye/Face	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] [2]
Skin	Chemical-impermeable gloves (inspect before use) and fire/flame resistant, impervious clothing. [1] [2]
Respiratory	A full-face respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] [2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Bromo-3-chloroaniline** is crucial for safe handling and storage.

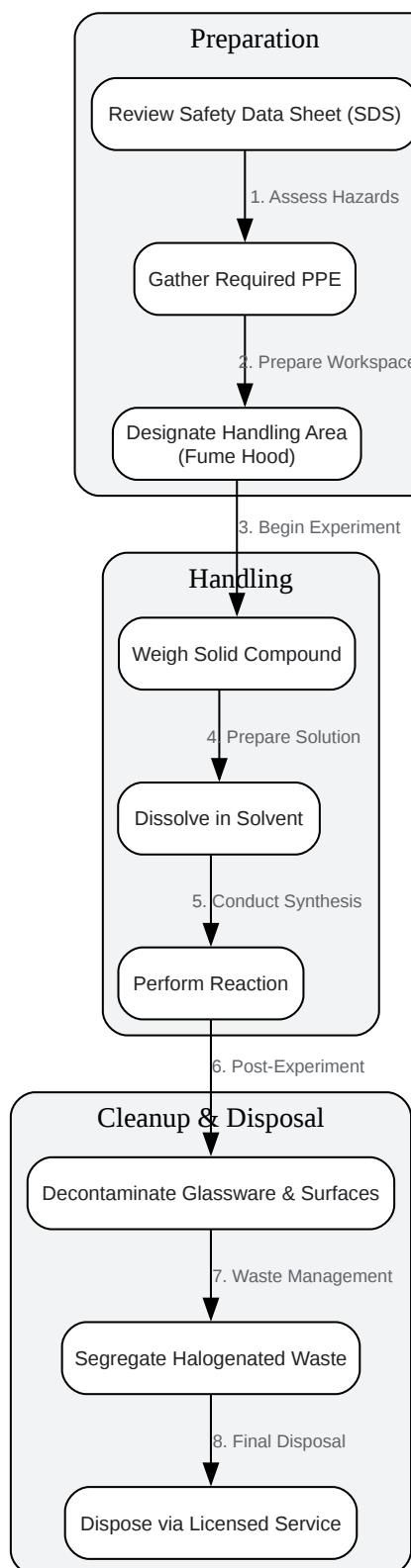
Table 2: Physicochemical Data for **2-Bromo-3-chloroaniline**

Property	Value
Molecular Formula	C ₆ H ₅ BrCIN
Molecular Weight	206.47 g/mol [3]
Appearance	Solid
Melting Point	41-43 °C [3]
Boiling Point	277 °C [3]
Density	1.7 g/cm ³ [3]
Storage Class	13 - Non Combustible Solids
Occupational Exposure Limits	No data available [2]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2-Bromo-3-chloroaniline** is critical to minimize exposure and prevent accidents. All operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][5]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Bromo-3-chloroaniline**.

Detailed Steps:**• Preparation:**

- Designate a specific area for handling, such as a chemical fume hood, to ensure adequate ventilation.[4][5][6]
- Assemble and inspect all necessary PPE as detailed in Table 1.
- Thoroughly review the Safety Data Sheet (SDS) before starting any work.[5][6]

• Handling:

- When weighing the solid, avoid generating dust.[1]
- If dissolving, add the solid to the solvent slowly.
- Conduct all manipulations within the designated, ventilated area.

• Accidental Release Measures:

- In case of a spill, evacuate personnel to a safe area.[1][6]
- Avoid dust formation.[1]
- Use personal protective equipment, including chemical impermeable gloves, during cleanup.[1][6]
- Collect the spilled material into a suitable, closed container for disposal.[1]

Disposal Plan

Proper disposal of **2-Bromo-3-chloroaniline** and its containers is mandatory to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

- Do not dispose of **2-Bromo-3-chloroaniline** down the drain.

- Collect waste containing this chemical in a designated, properly labeled, and sealed container.
- Keep halogenated waste streams separate from non-halogenated waste to facilitate proper disposal.
- Arrange for the disposal of the chemical waste through a licensed professional waste disposal service.[[1](#)]

Decontamination:

- All glassware and equipment that have been in contact with **2-Bromo-3-chloroaniline** must be thoroughly decontaminated before reuse or disposal.
- Wash contaminated clothing before reuse.[[1](#)]

First-Aid Measures:

- If swallowed: Get medical help. Rinse mouth.[[1](#)]
- If on skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.[[1](#)]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[[1](#)]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Bromo-3-chloroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079519#personal-protective-equipment-for-handling-2-bromo-3-chloroaniline]

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